

Application Notes and Protocols: Safe Handling and Storage of 1,8-Dinitropyrene

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Compound of Interest

Compound Name: 1,8-Dinitropyrene

Cat. No.: B049389

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Dinitropyrene is a synthetic, yellow crystalline solid primarily used for research purposes.

[1] It is a potent mutagenic component of diesel exhaust and other combustion emissions.

Classified as a substance suspected of causing cancer, it is crucial that researchers and laboratory personnel adhere to strict safety protocols to minimize exposure and ensure a safe working environment.[1] These application notes provide detailed procedures for the safe handling, storage, and disposal of **1,8-Dinitropyrene**.

Hazard Identification and Classification

1,8-Dinitropyrene is classified as a hazardous substance with the following primary concerns:

- Carcinogenicity: Suspected of causing cancer.[1] The International Agency for Research on Cancer (IARC) has classified it as possibly carcinogenic to humans (Group 2B).[2] It has been shown to cause various cancers in animal studies.[3]
- Mutagenicity: Laboratory experiments have demonstrated mutagenic effects.[4]
- Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.[4] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[1][5]

GHS Hazard Pictogram:

- GHS08: Health Hazard

Hazard Statements:

- H351: Suspected of causing cancer[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **1,8-Dinitropyrene**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₈ N ₂ O ₄	[1][6][7][8]
Molecular Weight	292.24 g/mol	[1][8]
Appearance	Yellow fluffy or light-brown crystalline solid	[3][6]
Melting Point	>300 °C	[3][6]
Solubility	Insoluble in water. Soluble in DMSO (2 mg/mL). Moderately soluble in toluene.	[1][9]
Flash Point	Not applicable	

Table 2: Toxicological Data

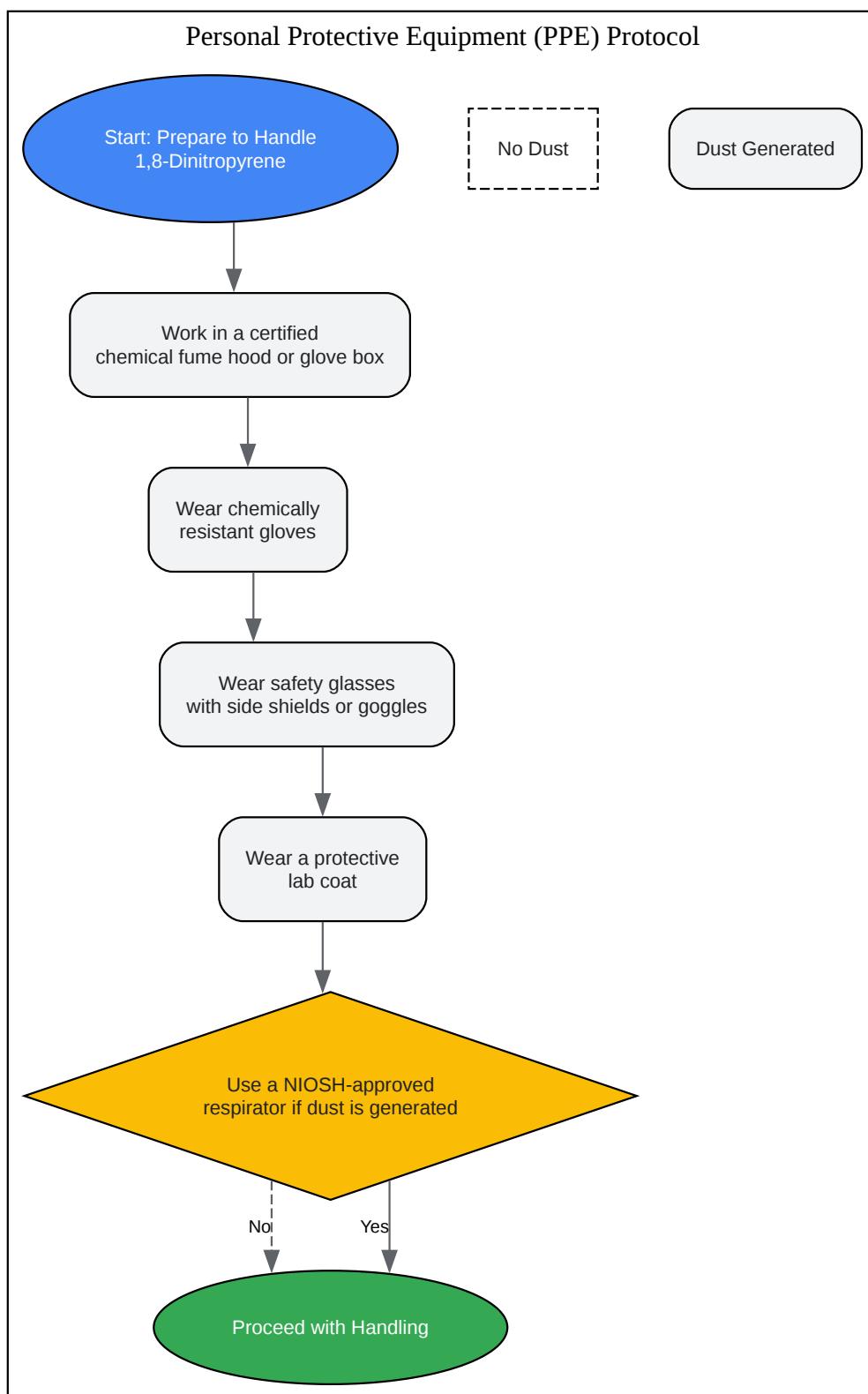
Parameter	Value	Reference
Inhalation Unit Risk	1.1 E-3 (μ g/cubic meter) ⁻¹	[10]
Inhalation Slope Factor	3.9 E+0 (mg/kg-day) ⁻¹	[10]
Oral Slope Factor	1.2 E+1 (mg/kg-day) ⁻¹	[10]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

Proper PPE is mandatory when handling **1,8-Dinitropyrene** to prevent inhalation, skin, and eye contact.

- Engineering Controls: All work with **1,8-Dinitropyrene** must be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.[4]
- Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
- Eye Protection: Safety glasses with side shields or safety goggles are required.[4][11]
- Lab Coat: A lab coat or other protective clothing must be worn.[4][5]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) or a supplied-air respirator should be used.[4]

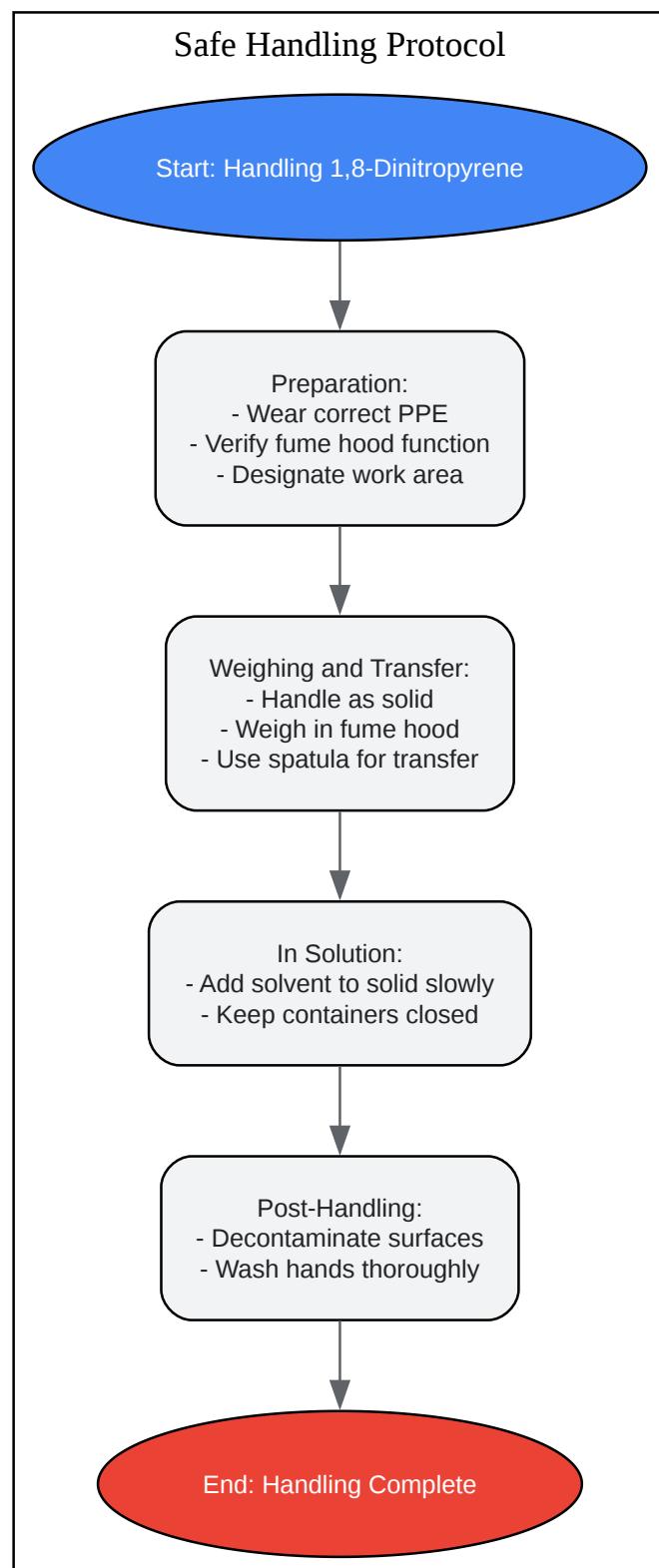
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Caption: Personal Protective Equipment (PPE) workflow for handling **1,8-Dinitropyrene**.

Safe Handling Protocol

Adherence to the following handling procedures will minimize the risk of exposure.

- Preparation:
 - Ensure all necessary PPE is worn correctly as per the PPE Protocol.
 - Verify that the chemical fume hood is functioning correctly.
 - Designate a specific area within the fume hood for handling **1,8-Dinitropyrene**.
- Weighing and Transfer:
 - Handle **1,8-Dinitropyrene** as a solid to avoid generating dust.
 - If weighing is necessary, do so within the fume hood on a tared weigh boat.
 - Use a spatula for transfers. Avoid scooping actions that could create airborne particles.
- In Solution:
 - When preparing solutions, add the solvent to the solid slowly to prevent splashing.
 - Keep containers tightly closed when not in use.[\[1\]](#)
- Post-Handling:
 - Decontaminate all surfaces and equipment that have come into contact with **1,8-Dinitropyrene**. A suitable solvent like acetone can be used, followed by soap and water.[\[5\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[1\]](#)

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Caption: Step-by-step protocol for the safe handling of **1,8-Dinitropyrene**.

Storage Protocol

Proper storage is essential to maintain the integrity of **1,8-Dinitropyrene** and prevent accidental release.

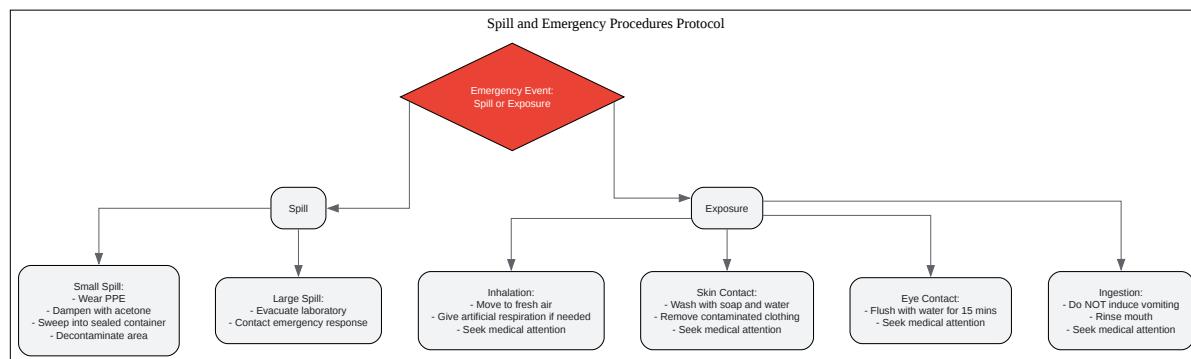
- Container: Keep the compound in a tightly closed, properly labeled container.[\[1\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#) Some suppliers recommend storage at room temperature, while others suggest 2°C - 8°C.[\[4\]](#)[\[7\]](#) Always consult the supplier's specific recommendations.
- Incompatibilities: Store away from strong oxidizing agents.[\[4\]](#)
- Light Sensitivity: Protect from light.[\[5\]](#)
- Inventory: Maintain an accurate inventory of the quantity and location of **1,8-Dinitropyrene**.

Spill and Emergency Procedures Protocol

In the event of a spill or exposure, follow these procedures immediately.

- Spill Response:
 - Evacuate the immediate area.
 - If the spill is small and you are trained to handle it:
 - Don appropriate PPE.
 - Dampen the solid spill material with a suitable solvent like acetone to prevent dust formation.[\[5\]](#)
 - Carefully sweep up the dampened material and place it in a sealed container for disposal.[\[1\]](#)[\[5\]](#)
 - Clean the spill area with absorbent paper dampened with acetone, followed by washing with soap and water.[\[5\]](#)

- For large spills, evacuate the laboratory and contact the institution's emergency response team.
- Exposure Response:
 - Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[4]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][5]



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Caption: Protocol for responding to spills and exposures involving **1,8-Dinitropyrene**.

Waste Disposal

Dispose of **1,8-Dinitropyrene** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.

- Waste Collection: Collect all waste containing **1,8-Dinitropyrene** in a designated, sealed, and properly labeled hazardous waste container.[[1](#)][[12](#)]
- Disposal Service: Contact a licensed professional waste disposal service to dispose of the material.[[4](#)]
- Container Management: Do not overfill waste containers (no more than 90% capacity).[[12](#)] Ensure the exterior of the container is not contaminated.[[12](#)]

Conclusion

1,8-Dinitropyrene is a valuable research chemical that requires careful handling due to its carcinogenic and mutagenic properties. By strictly adhering to the protocols outlined in these application notes, researchers can significantly mitigate the risks associated with its use, ensuring a safe laboratory environment for all personnel. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive information.

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